

Application Notes and Protocols: Preparation of Bix 01294 Stock Solution in DMSO

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Compound of Interest

Compound Name: Bix 01294

Cat. No.: B1192386

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This document provides detailed protocols for the dissolution and preparation of **Bix 01294** stock solutions in Dimethyl Sulfoxide (DMSO). **Bix 01294** is a potent and selective inhibitor of G9a and G9a-like protein (GLP) histone methyltransferases, crucial enzymes in epigenetic regulation. Adherence to these guidelines will ensure the accurate preparation and storage of **Bix 01294** for reliable experimental outcomes.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **Bix 01294** is essential for its effective use in research.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₈ N ₆ O ₂	[1]
Molecular Weight	490.64 g/mol	[1][2]
Appearance	White to off-white solid	[2]
Purity	>95%	
Solubility in DMSO	>10 mM to 260 mg/mL	[3][4]
Storage of Solid	-20°C for up to 3 years	[1][4]
Storage of Solution	-80°C for up to 1 year	[1][4]

Experimental Protocol: Preparation of a 10 mM Bix 01294 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Bix 01294** in DMSO.

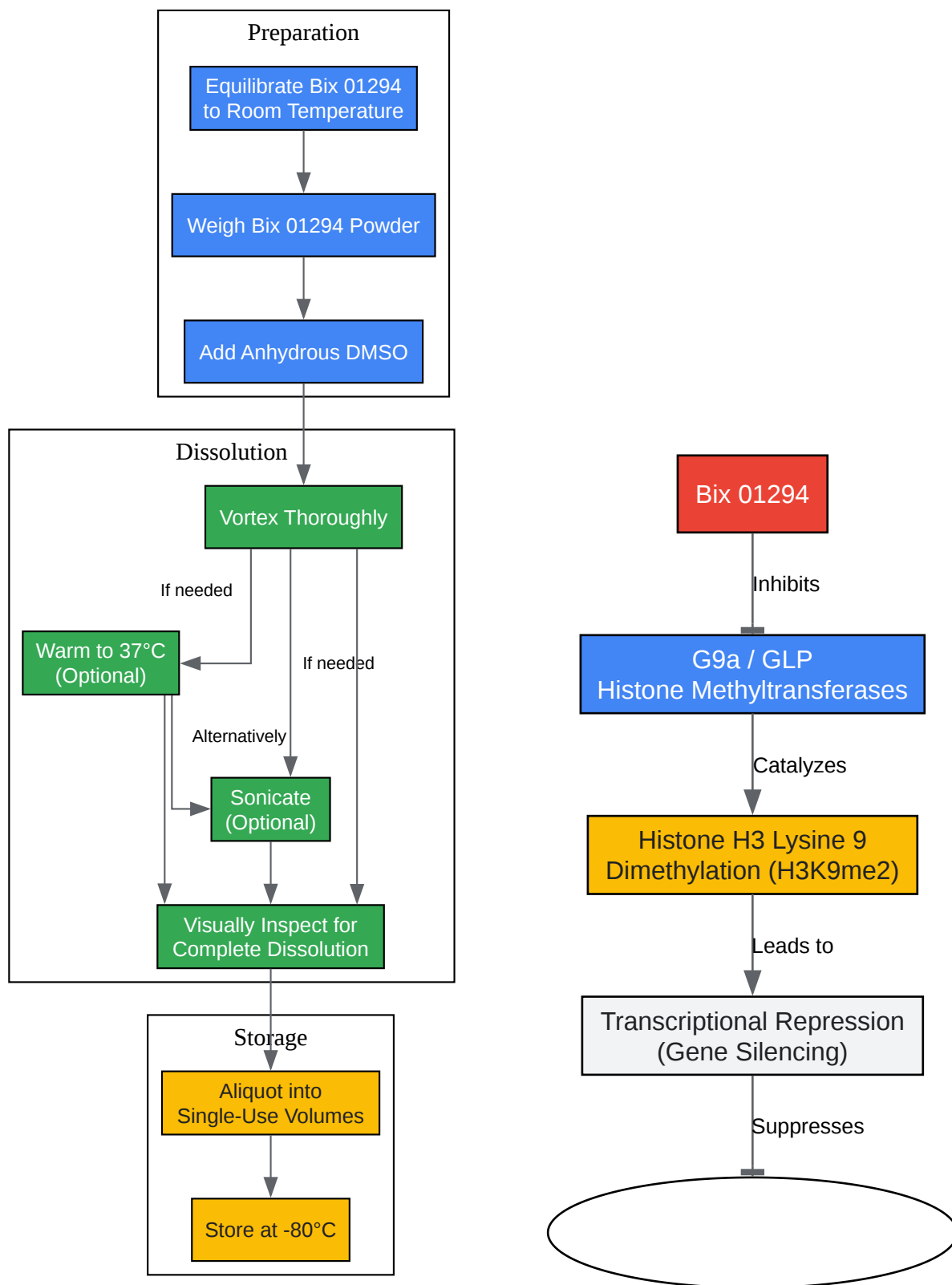
Materials:

- **Bix 01294** powder (Molecular Weight: 490.64 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **Bix 01294** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Carefully weigh out the desired amount of **Bix 01294** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.906 mg of **Bix 01294**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **Bix 01294** powder. For a 10 mM solution from 4.906 mg of powder, add 1 mL of DMSO. It is recommended to use fresh DMSO as moisture can reduce the solubility of **Bix 01294**.^[5]
- **Dissolution:**
 - Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming of the solution in a 37°C water bath for 10-15 minutes can aid in dissolution.^[3]
 - Alternatively, sonication in an ultrasonic bath for a few minutes can also be used to break up any aggregates and promote solubilization.^{[1][4]}
- **Visual Inspection:** Visually inspect the solution to ensure that the **Bix 01294** has completely dissolved and that no particulate matter is visible. The solution should be clear.
- **Aliquoting and Storage:**
 - For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).^{[1][4]} For short-term storage, -20°C is also acceptable.

Experimental Workflow



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